

An In-depth Technical Guide to 3-(cyclopropylmethoxy)-4-(difluoromethoxy)benzoic acid

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Compound of Interest

Compound Name: 3-(cyclopropylmethoxy)-4-(difluoromethoxy)benzoic Acid

Cat. No.: B130855

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Introduction

3-(cyclopropylmethoxy)-4-(difluoromethoxy)benzoic acid is a key pharmaceutical intermediate, most notably in the synthesis of Roflumilast, a selective phosphodiesterase 4 (PDE4) inhibitor.[1][2] Roflumilast is approved for the treatment of severe chronic obstructive pulmonary disease (COPD).[2][3] Beyond its role as a synthetic precursor, this benzoic acid derivative has demonstrated biological activity, showing potential in attenuating pulmonary fibrosis by inhibiting the TGF- β 1/Smad signaling pathway.[2][4] This guide provides a comprehensive overview of its chemical properties, synthesis, and biological significance for researchers and professionals in drug development.

Core Chemical Properties

The fundamental chemical and physical properties of **3-(cyclopropylmethoxy)-4-(difluoromethoxy)benzoic acid** are summarized below.

Property	Value	Source
IUPAC Name	3-(cyclopropylmethoxy)-4-(difluoromethoxy)benzoic acid	[5]
CAS Number	162401-62-9	[1][5][6][7][8]
Molecular Formula	C ₁₂ H ₁₂ F ₂ O ₄	[1][5][7][8]
Molecular Weight	258.22 g/mol	[1][5][6][7][8]
Appearance	White to Off-White Solid	[2][9]
Melting Point	118-120 °C	[2][6]
Boiling Point	356.4 ± 37.0 °C (Predicted)	[6][10]
Density	1.355 ± 0.06 g/cm ³ (Predicted)	[2][6]
Solubility	DMSO (Slightly), Methanol (Slightly)	[2][6]
pKa	3.87 ± 0.10 (Predicted)	[2]
SMILES	<chem>C1CC1COC2=C(C=CC(=C2)C(=O)O)OC(F)F</chem>	[1][5][8]
InChI Key	IGFDIFLMMLWKKY-UHFFFAOYSA-N	[5][7][8]

Experimental Protocols

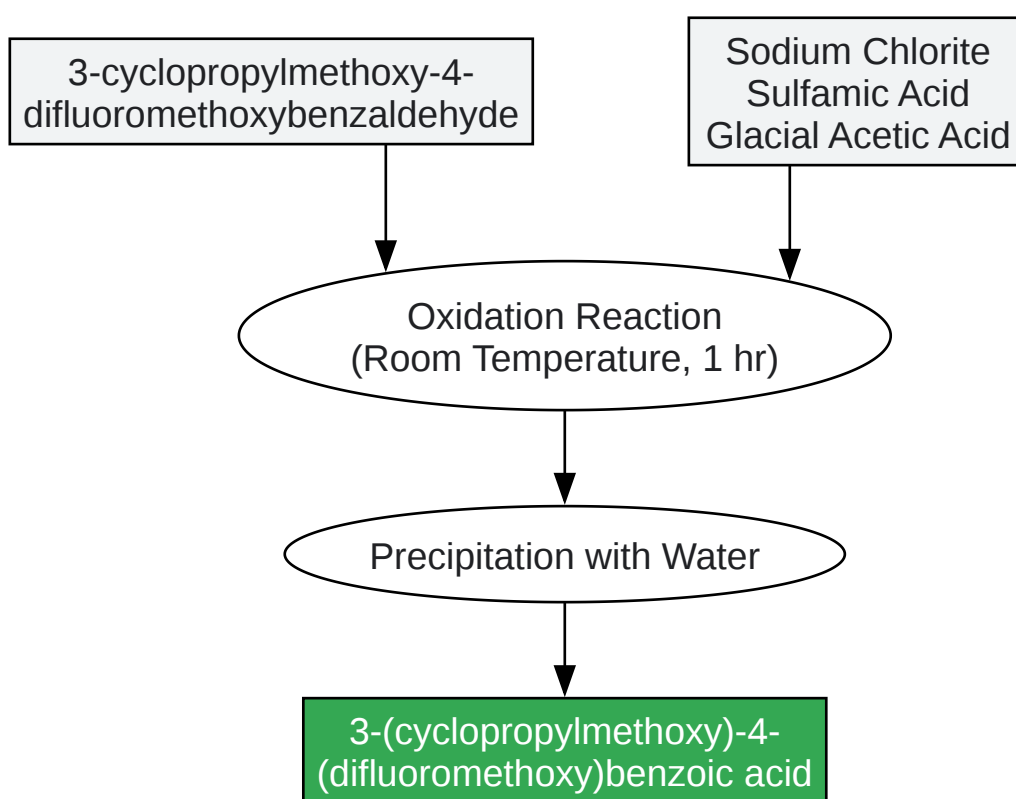
Synthesis of 3-(cyclopropylmethoxy)-4-(difluoromethoxy)benzoic acid

A common method for the synthesis of this compound involves the oxidation of its corresponding aldehyde.[2][10]

Protocol:

- Dissolution: Dissolve 3-cyclopropylmethoxy-4-difluoromethoxybenzaldehyde (12 g, 50 mmol) and sulfamic acid (7.3 g, 75 mmol) in glacial acetic acid (50 ml).[2]

- Addition of Oxidant: To the solution, add a solution of sodium chlorite (8.2 g, 75 mmol) dissolved in water (15 ml).[2]
- Reaction: Stir the reaction mixture at room temperature for 1 hour.[2]
- Precipitation: Add water (300 ml) to the mixture to precipitate the solid product.[2]
- Isolation and Drying: Filter the resulting solid and dry it at 40°C under vacuum to yield the final product.[2][6]



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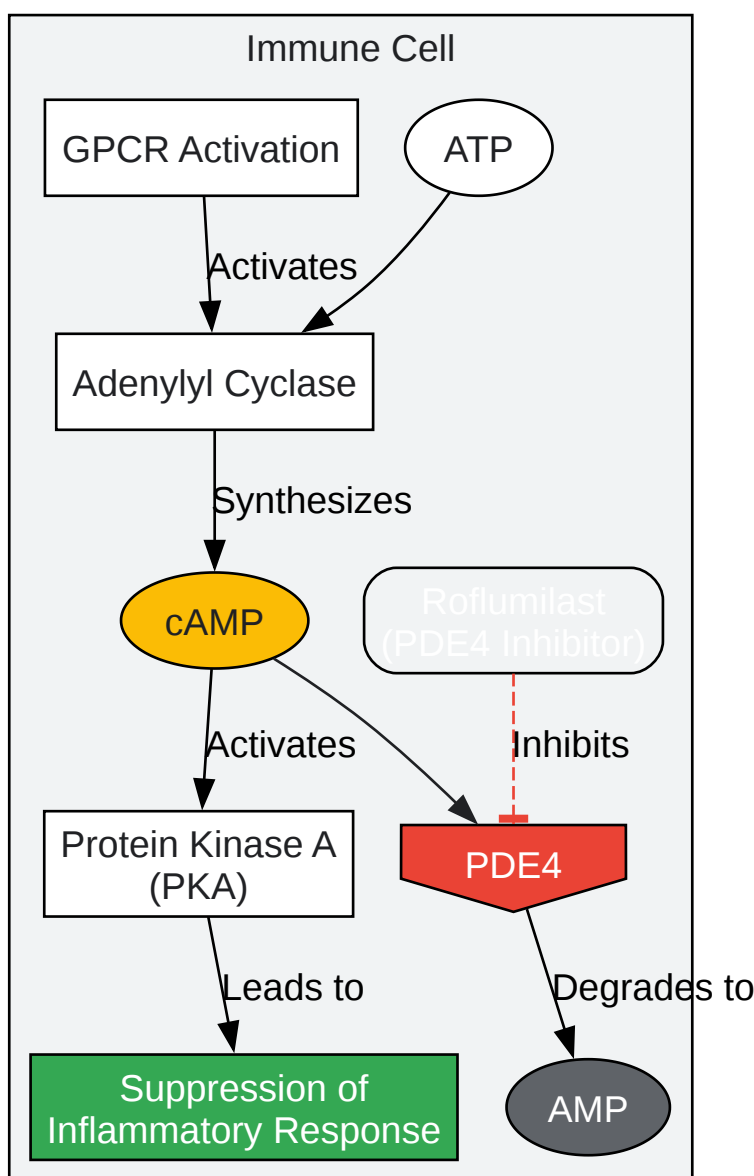
Caption: Synthesis workflow for **3-(cyclopropylmethoxy)-4-(difluoromethoxy)benzoic acid**.

Biological Activity and Signaling Pathways

Role as an Intermediate for PDE4 Inhibitors

This compound is a well-established intermediate in the preparation of Roflumilast, a potent and selective phosphodiesterase 4 (PDE4) inhibitor.[1][2] PDE4 enzymes are primarily

responsible for the degradation of cyclic adenosine monophosphate (cAMP) in immune and inflammatory cells.[11][12] By inhibiting PDE4, drugs like Roflumilast increase intracellular cAMP levels. This elevation in cAMP activates Protein Kinase A (PKA), which in turn phosphorylates various downstream targets, leading to a reduction in inflammatory responses. [13] This mechanism is central to its therapeutic effects in inflammatory diseases like COPD. [12][13]

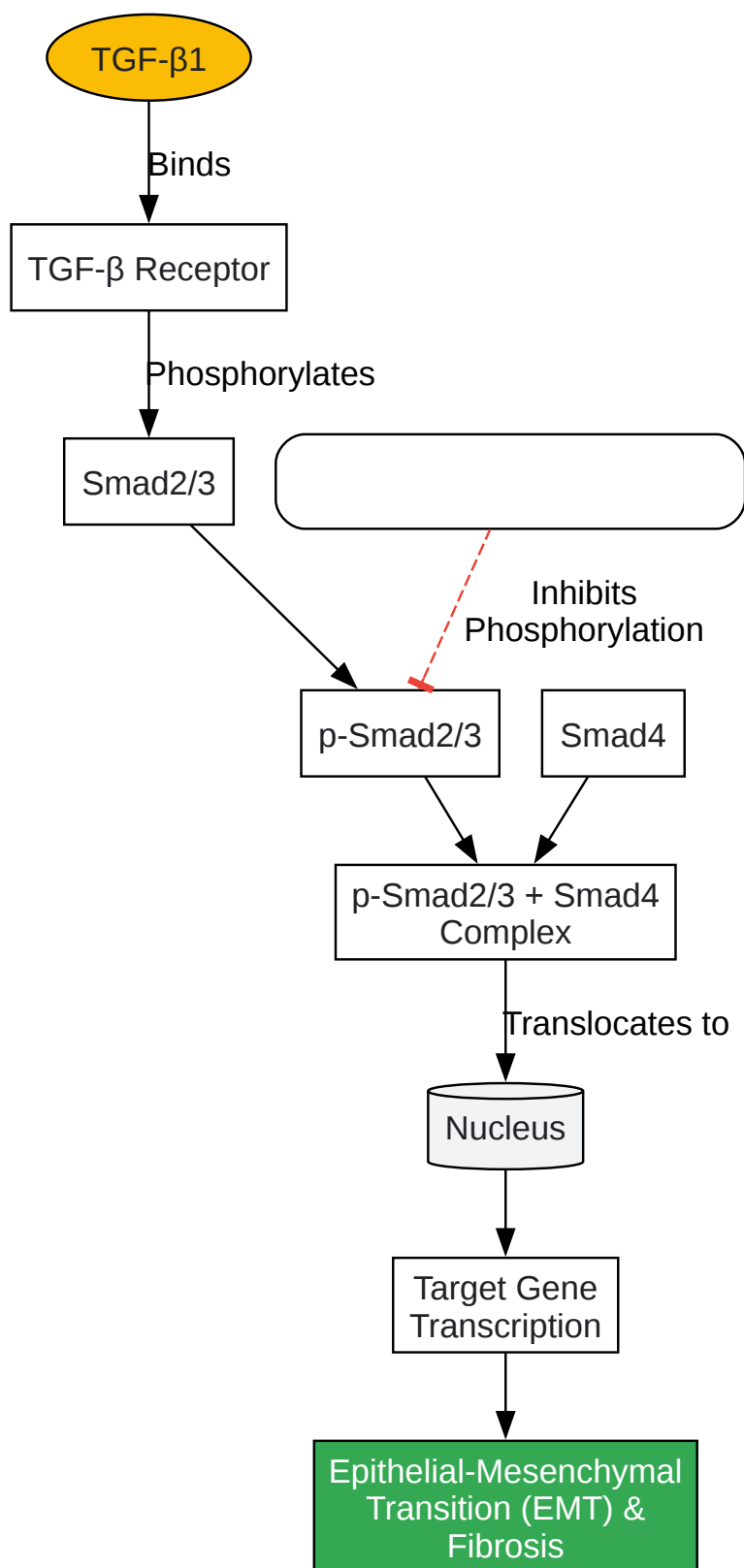


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Caption: Mechanism of action for PDE4 inhibitors like Roflumilast.

Inhibition of TGF- β /Smad Signaling Pathway

Recent studies have revealed that **3-(cyclopropylmethoxy)-4-(difluoromethoxy)benzoic acid** itself possesses biological activity.^[4] It has been shown to inhibit the transforming growth factor- β 1 (TGF- β 1)-induced epithelial-mesenchymal transition (EMT) in lung cells.^{[2][4]} The downstream signaling of TGF- β 1 is heavily reliant on the Smad pathway.^[4] Upon TGF- β 1 binding to its receptor, Smad2 and Smad3 proteins are phosphorylated. These then form a complex with Smad4, which translocates to the nucleus to regulate target gene expression, promoting fibrosis.^[4] The compound has been observed to significantly reduce the phosphorylation of Smad2/3, thereby blocking this pro-fibrotic signaling cascade.^{[2][4]}



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Caption: Inhibition of the TGF-β/Smad signaling pathway by the title compound.

Protocol for In Vitro EMT Inhibition Assay

The following protocol is based on studies evaluating the compound's effect on TGF- β 1-induced EMT in A549 lung epithelial cells.[4]

Objective: To determine if **3-(cyclopropylmethoxy)-4-(difluoromethoxy)benzoic acid** can inhibit the cellular changes associated with EMT induced by TGF- β 1.

Methodology:

- **Cell Culture:** Culture A549 human lung epithelial cells in an appropriate medium until they reach a suitable confluency.
- **Induction of EMT:** Stimulate the A549 cells with TGF- β 1 (e.g., 5 ng/mL) for 48 hours to induce EMT.[4]
- **Treatment:** Concurrently treat separate groups of TGF- β 1-stimulated cells with varying concentrations of **3-(cyclopropylmethoxy)-4-(difluoromethoxy)benzoic acid**.
- **Western Blot Analysis:** After the treatment period, lyse the cells and collect the protein. Perform Western blot analysis to measure the expression levels of key EMT markers.
 - **Epithelial Marker:** E-cadherin (expression is expected to decrease with TGF- β 1 and be restored by the compound).[2][4]
 - **Mesenchymal Markers:** α -SMA, Vimentin, and Collagen I (expression is expected to increase with TGF- β 1 and be suppressed by the compound).[2][4]
- **Analysis of Signaling:** To confirm the mechanism, measure the levels of phosphorylated Smad2/3 (p-Smad2/3) and total Smad2/3. A reduction in the p-Smad2/3 to total Smad2/3 ratio would indicate pathway inhibition.[2][4]

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